

# Technical Support Center: TMT Metal Precipitation & Colloid Prevention

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## Compound of Interest

Compound Name: *Trisodium 1,3,5-triazinane-2,4,6-trithione*

CAS No.: *51887-10-6*

Cat. No.: *B11725543*

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Topic: Preventing Colloidal Suspension Formation in TMT Metal Precipitation Document ID: TMT-TECH-004 Status: Active / Verified Target Audience: Process Chemists, Wastewater Engineers, R&D Scientists

## The Core Mechanism: Why TMT Precipitates Become Colloidal

Executive Summary: TMT (Trimercaptotriazine) is a highly effective heavy metal scavenger because it forms thermally stable, three-dimensional polymeric complexes with metals (Hg, Ag, Cu, Cd, Pb). However, a common failure mode is the formation of a "hazy" supernatant—a stable colloidal suspension that passes through standard filters (0.45 µm) and refuses to settle.

The Science of the Failure (The "Zeta Trap"): TMT-metal complexes are naturally hydrophobic, but they are prone to acquiring surface charges that stabilize them as colloids.

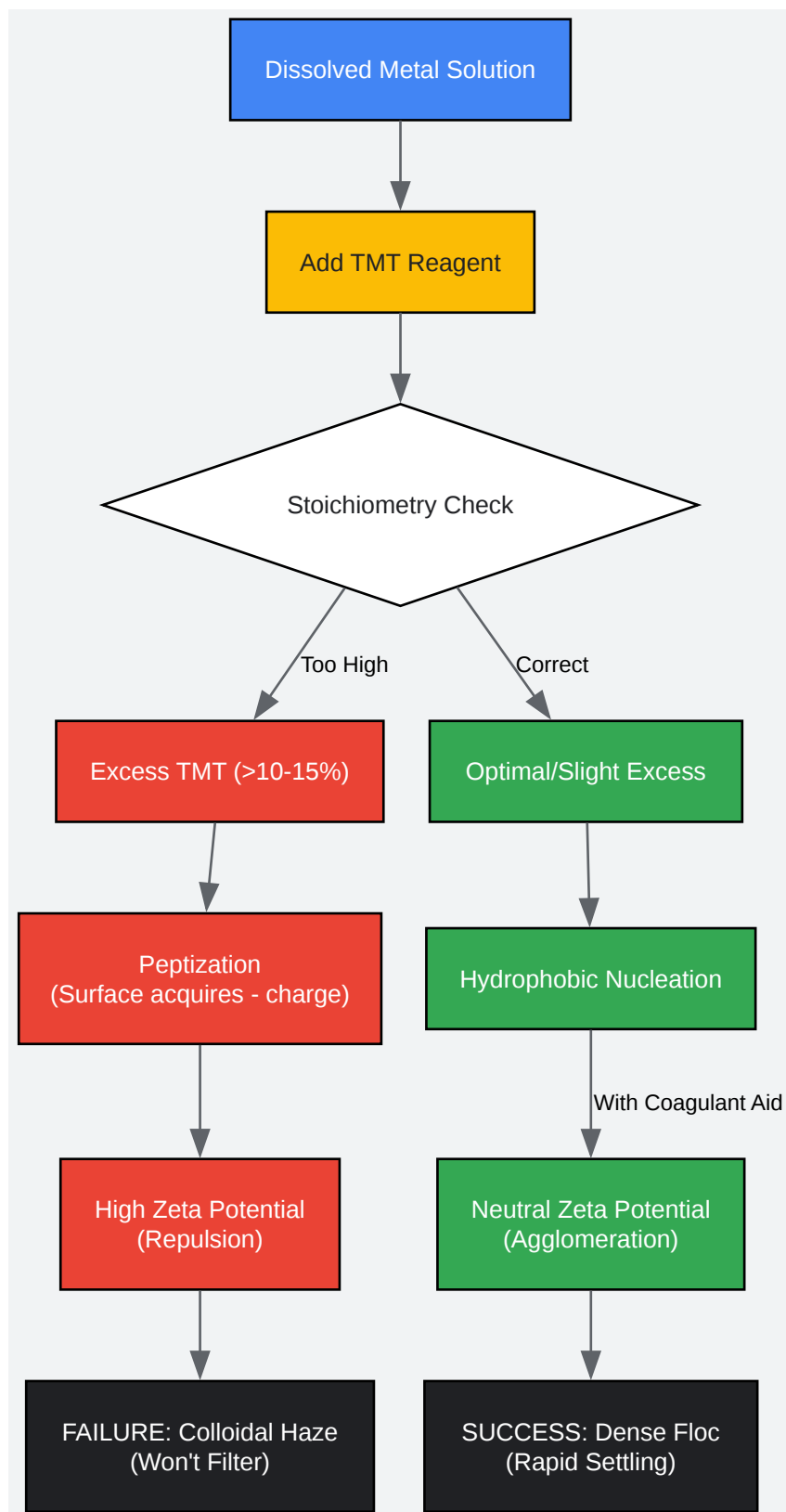
- Anionic Overdose (Peptization): TMT-15 is an anionic species (

). If you overdose TMT beyond the stoichiometric requirement, the excess TMT molecules adsorb onto the surface of the formed precipitate, imparting a strong negative charge.

- **Electrostatic Repulsion:** This negative surface charge increases the Zeta Potential (moving it away from 0 mV). When Zeta Potential is high (e.g.,  $< -30$  mV), particles repel each other, preventing agglomeration (Ostwald ripening) and resulting in a persistent haze.
- **Lack of Cationic Bridging:** TMT precipitates are often "pin-point" fines. Without a cationic coagulant to neutralize the anionic shell, they cannot bridge into larger flocs.

## Visualization: The Colloid Formation Pathway

The following logic flow illustrates how experimental choices lead to either a clean precipitate or a colloidal failure.



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Figure 1: The "Zeta Trap" mechanism showing how TMT overdose leads to colloidal stability rather than precipitation.

## Optimization Protocol: The "TMT Jar Test"

Objective: Determine the precise chemical dosing to achieve a filterable solid (particle size > 10  $\mu\text{m}$ ) with minimal residual metal.

Prerequisites:

- Standard jar tester (programmable stirring).
- 0.45  $\mu\text{m}$  syringe filters (for checking true dissolved metal vs. colloidal metal).
- Turbidity meter (optional but recommended).

## Step-by-Step Methodology

Step	Action	Technical Rationale
1. pH Adjustment	Adjust solution pH to 7.0 – 9.0.	TMT is stable in alkaline conditions. Acidic pH (< 4) protonates TMT, reducing its reactivity and potentially releasing toxic gases if not controlled.
2. TMT Dosing	Add TMT based on theoretical stoichiometry (approx. 7–10 L of TMT-15 per kg of heavy metal).	Critical: Do not exceed 10-15% excess. Massive excess causes peptization (see Fig 1).
3. Rapid Mix	Stir at 150-200 RPM for 3-5 minutes.	Ensures homogenous distribution of TMT for nucleation.
4. Coagulant Aid	Add inorganic coagulant (e.g., FeCl <sub>3</sub> or PAC) at 10-50 ppm.	The Anti-Colloid Step. TMT precipitates are anionic; Fe <sup>3+</sup> /Al <sup>3+</sup> neutralizes the charge, collapsing the electrical double layer.
5. Flocculant	Add anionic polymer (e.g., PAM) at 1-5 ppm.	Bridges the neutralized "pin flocs" into large, heavy aggregates that settle rapidly.
6. Slow Mix	Reduce speed to 20-40 RPM for 10-15 minutes.	Promotes floc growth.[1] High shear at this stage will shatter the flocs, returning them to a colloidal state.
7. Settle/Filter	Allow to settle for 30 mins. Filter supernatant.	If supernatant is clear but metal analysis is high, you have solubility issues. If supernatant is hazy, you have colloidal issues.

## Troubleshooting Guide (Symptom-Based)

### Scenario A: "The Supernatant is Milky/Hazy"

Diagnosis: You have created a stable colloid. The particles are too small to settle and pass through standard filters.

- Root Cause 1: TMT Overdose. You added too much TMT, charging the particle surface negative.
  - Fix: Reduce TMT dosage. Perform a titration to find the exact stoichiometric point.
- Root Cause 2: Missing Coagulant. TMT particles rarely settle well on their own.
  - Fix: Add 20-50 ppm of Polyaluminum Chloride (PAC) or Ferric Chloride after the TMT reaction time but before the polymer addition.

### Scenario B: "Precipitate Forms but Redissolves"

Diagnosis: Chemical instability or complexation competition.

- Root Cause 1: pH Drift. The pH dropped below 6.0 during the reaction.
  - Fix: Buffer the solution. TMT-Metal complexes are most stable at  $\text{pH} > 7$ .
- Root Cause 2: Strong Chelators. Presence of EDTA or Cyanide.
  - Fix: TMT is stronger than most chelators, but kinetics may be slow. Increase reaction time (Rapid Mix phase) to 15-20 minutes to allow TMT to displace the ligand.

### Scenario C: "Flocs Shatter During Transfer"

Diagnosis: Shear sensitivity.

- Root Cause: The polymer bridging is weak.
  - Fix: Switch to a high molecular weight anionic polymer.<sup>[1]</sup> Ensure pumps (if used) are low-shear (e.g., diaphragm or peristaltic, not centrifugal).

## Frequently Asked Questions (FAQs)

Q1: Can I use TMT in acidic wastewater (pH < 4)? A: Not recommended directly. At low pH, TMT converts to its acid form (

), which is less soluble and less reactive. Furthermore, if the pH is extremely low, there is a risk of generating decomposition byproducts. Always neutralize to pH > 6 before adding TMT.

Q2: Why does my filtrate still test high for Mercury (Hg) even though the water looks clear? A: This is likely not a colloid issue, but a filtration artifact. Soluble Hg-TMT complexes can be extremely fine.

- Validation: Centrifuge a sample at high speed (10,000 RPM) for 30 mins. If the top liquid is metal-free, your issue is particle size (colloid). If the top liquid still has Hg, you have unreacted dissolved mercury (increase TMT dosage slightly or check for interfering oxidizers like Chlorine).
- Note: Free chlorine destroys TMT. You must dechlorinate (using bisulfite) before adding TMT.

Q3: How do I calculate the exact TMT dosage? A: The general rule of thumb for TMT-15 is:

Where

is the stoichiometric factor (approx 0.15 L/mole of metal).

- Practical Shortcut: For mixed metal streams, start with 1 mL of TMT-15 per gram of heavy metal and adjust via Jar Test.

Q4: Should I heat the solution to prevent colloids? A: Generally, no. While heat promotes Ostwald ripening (growing larger crystals), TMT works efficiently at ambient temperatures. Heating is energy-intensive and unnecessary if you use the correct Coagulant/Flocculant architecture.

## References

- Evonik Industries. (2021). TMT 15®: Environmentally friendly heavy metal separation.[\[2\]](#)[\[3\]](#)  
Retrieved from

- Tramfloc, Inc. (2013).[1] Flocculant Applications For Precipitation and Dewatering.[1][4][5] Retrieved from
- Fu, F., & Wang, Q. (2011).[6] Removal of heavy metal ions from wastewaters: A review. Journal of Environmental Management.[6] Retrieved from
- Blue, L. Y., et al. (2008).[6] Aqueous mercury precipitation with synthetic chelating ligands. Water Research. Retrieved from
- Li, Y., et al. (2013). Zeta potential of clay-TMT complexes and sorption mechanisms. Journal of Colloid and Interface Science.[7] Retrieved from

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## Sources

- 1. TRAMFLOC, INC. - Flocculant Applications For Precipitation and Dewatering [[tramfloc.com](http://tramfloc.com)]
- 2. Evonik - TMT 15 - Precipitant - Water Treatment - Good Metal Precipitation [[knowde.com](http://knowde.com)]
- 3. TMT 15® [[evonik.com](http://evonik.com)]
- 4. Precipitants - Glossary - ALMAWATECH [[almawatech.com](http://almawatech.com)]
- 5. [kh.aquaenergyexpo.com](http://kh.aquaenergyexpo.com) [[kh.aquaenergyexpo.com](http://kh.aquaenergyexpo.com)]
- 6. Removal of Heavy Metal Ions from Water and Wastewaters by Sulfur-Containing Precipitation Agents [[ouci.dntb.gov.ua](http://ouci.dntb.gov.ua)]
- 7. Zeta-potential measurement using the Smoluchowski equation and the slope of the current-time relationship in electroosmotic flow - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
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